

Personal protective equipment for handling ZQ-16

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Compound of Interest

Compound Name: ZQ-16
CAS No.: 376616-73-8
Cat. No.: B15607779

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Essential Safety and Handling Guide for ZQ-16

Document ID: ZQ16-SHG-20251215 Version: 1.0 Prepared for: Researchers, scientists, and drug development professionals.

This guide provides essential safety, handling, and disposal procedures for **ZQ-16** (CAS 376616-73-8), a potent and selective GPR84 agonist. Adherence to these protocols is critical to ensure personnel safety and maintain experimental integrity. As the potential hazards of many research chemicals are not fully known, a conservative approach assuming the compound is hazardous is mandatory.^[1]

Immediate Safety Information

ZQ-16 is classified with the following hazards:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

- H335: May cause respiratory irritation.

In case of exposure:

- Skin Contact: Remove contaminated clothing. Immediately wash skin with copious amounts of soap and water for at least 15 minutes.[\[2\]](#)
- Eye Contact: Immediately flush eyes with an eyewash station for at least 15 minutes, holding the eyelids open.[\[3\]](#)
- Inhalation: Move the individual to fresh air and monitor breathing. If breathing is difficult, provide oxygen.[\[2\]](#)
- Ingestion: Do not induce vomiting. Seek immediate medical attention.

Always consult the Safety Data Sheet (SDS) before beginning work and ensure an eyewash station and safety shower are accessible.

Personal Protective Equipment (PPE)

A risk assessment should be performed before handling. The following PPE is the minimum requirement for handling **ZQ-16** powder and solutions.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (Butyl rubber recommended when using DMSO). Nitrile gloves are not sufficient for prolonged contact with DMSO.	Prevents skin contact and irritation. DMSO readily penetrates the skin and can carry dissolved substances with it.[4]
Eye Protection	ANSI Z87.1-compliant safety glasses or goggles.	Protects against splashes and airborne powder, preventing serious eye irritation.
Protective Clothing	Fully buttoned laboratory coat.	Prevents contamination of personal clothing.
Respiratory Protection	Use in a certified chemical fume hood.	Prevents inhalation of the powder, which can cause respiratory irritation.

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the procedure for preparing a stock solution of **ZQ-16**.

3.1. Preparation and Weighing:

- **Work Area Preparation:** All handling of solid **ZQ-16** must be conducted within a certified chemical fume hood.[5] Cover the work surface with a disposable absorbent pad.
- **Vial Handling:** Before opening, gently tap the vial to dislodge any powder that may have accumulated in the cap during transit.[1]
- **Weighing:** Use an analytical balance inside the fume hood. Weigh the desired amount of **ZQ-16** powder directly into a tared vial. Minimize the creation of dust.
- **Cleaning:** After weighing, carefully clean the spatula and any surfaces with a solvent-moistened wipe (e.g., 70% ethanol). Dispose of wipes as contaminated solid waste.

3.2. Solubilization:

- Solvent: **ZQ-16** is soluble in DMSO (up to 5 mg/mL) and Ethanol.[6]
- Procedure: In the fume hood, add the appropriate volume of the chosen solvent to the vial containing the weighed **ZQ-16**.
- Mixing: Cap the vial securely and mix by vortexing or gentle warming until the solid is completely dissolved.
- Labeling: Clearly label the solution with the compound name, concentration, solvent, date, and your initials.

Disposal Plan

All **ZQ-16** waste is considered hazardous chemical waste and must be disposed of accordingly. Never pour **ZQ-16** or its solutions down the drain.[5]

4.1. Waste Segregation and Collection:

- Liquid Waste (**ZQ-16** in DMSO/Ethanol):
 - Collect all liquid waste containing **ZQ-16** in a designated, compatible hazardous waste container.[5]
 - The container must be clearly labeled "Hazardous Waste," listing all chemical constituents (e.g., "**ZQ-16**," "Dimethyl Sulfoxide") and their approximate percentages.[5]
 - Keep the waste container sealed when not in use and store it in a designated hazardous waste accumulation area, such as a flammable materials cabinet.[4]
- Solid Waste (Contaminated PPE and Consumables):
 - This includes used gloves, pipette tips, vials, and absorbent pads.
 - Collect all contaminated solid waste in a designated, sealed container or a durable, leak-proof bag.[5]
 - Label the container "Hazardous Waste: **ZQ-16** Contaminated Solid Waste." [5]

4.2. Arranging for Disposal:

- Contact your institution's Environmental Health & Safety (EH&S) department to schedule a pickup for the collected hazardous waste.^[7] Follow all institutional guidelines for waste manifest forms and pickup procedures.

Quantitative Data for ZQ-16

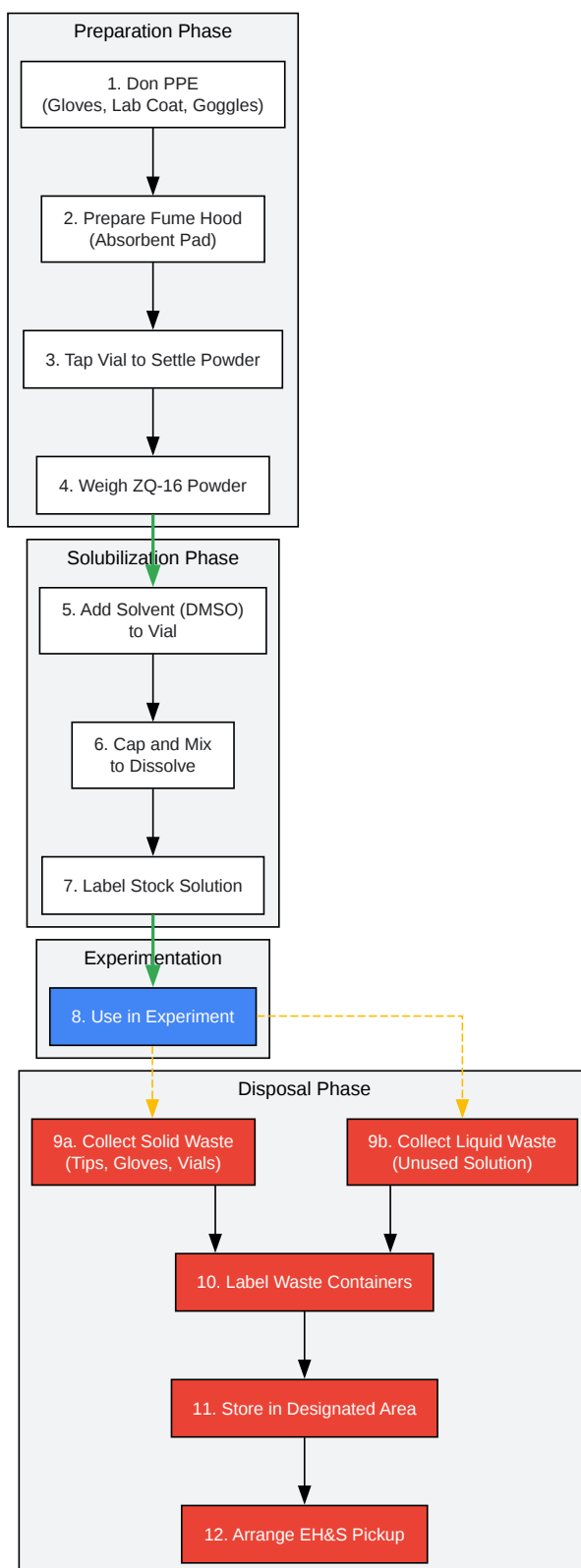
The following table summarizes key quantitative information for **ZQ-16**.

Property	Value	Source(s)
CAS Number	376616-73-8	
Molecular Formula	C ₁₀ H ₁₆ N ₂ O ₂ S	
Molecular Weight	228.31 g/mol	
Purity	≥98% (HPLC)	
Appearance	White to beige powder	
Solubility	DMSO: ≥5 mg/mL (warmed)	
Biological Activity (EC ₅₀)	139 nM (in calcium mobilization assay)	
Storage Temperature	Room Temperature (Solid)	

Mandatory Visualizations

Experimental Workflow Diagram

The following diagram illustrates the standard operational workflow for safely handling **ZQ-16**, from initial preparation to final waste disposal.



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Caption: Workflow for Safe Handling and Disposal of **ZQ-16**.

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